

Technical Guide: Safe Handling and Emergency Procedures for 3-Chlorobutanamide

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Compound of Interest

Compound Name: 3-Chlorobutanamide

Cat. No.: B2723049

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This document provides a comprehensive overview of the safety data and handling precautions for **3-Chlorobutanamide** (CAS No: 500790-37-4). It is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

Chemical Identification and Properties

3-Chlorobutanamide is a chlorinated amide with potential applications in chemical synthesis.^[1] Understanding its physical and chemical properties is essential for safe handling.

Property	Value	Source
IUPAC Name	3-chlorobutanamide	PubChem[2]
Molecular Formula	C4H8ClNO	PubChem[2]
Molecular Weight	121.56 g/mol	PubChem[2]
CAS Number	500790-37-4	PubChem[2]
Structure	CH ₃ -CH(Cl)-CH ₂ -CO-NH ₂	Smolecule[1]
Predicted XlogP	0.1	PubChem[2]
Solubility	Data not available	Smolecule[1]
Melting Point	Data not available	
Boiling Point	Data not available	

Hazard Identification and Classification

3-Chlorobutanamide is classified as a hazardous substance according to the Globally Harmonized System (GHS).^[2] Adherence to safety warnings and hazard statements is critical to prevent adverse effects.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

GHS Pictogram:

- Irritant

Signal Word: Warning

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure risk.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.^[2]
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[2]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.^[2]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.^[2]

General Hygiene Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[2]
- Wash hands and any exposed skin thoroughly after handling.^[2]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.

A logical workflow for the safe handling of **3-Chlorobutanamide**.

Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

- Storage: Store in a well-ventilated place. Keep the container tightly closed.^[2] Store locked up.^[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breath doctor if you feel unwell. ^[2]
Skin Contact	Take off contaminated clothing. Wash with plenty of soap and water medical advice/attention. ^[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses Continue rinsing. If eye irritation persists, get medical advice/attention.

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"Skin_Contact" -> "Remove_Clothing" -> "Wash_Skin" -> "Seek_Medical_Attention";
"Eye_Contact" -> "Rinse_Eyes" -> "Seek_Medical_Attention";
}
```

A flowchart outlining emergency procedures for exposure incidents.

Toxicological Information

Detailed toxicological studies, including quantitative data such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **3-Chlorobutanamide** are not available in the public domain. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system.^[2]

Experimental Protocols

While specific research protocols involving **3-Chlorobutanamide** are proprietary, the following general procedures for handling and use in a laboratory are based on its hazard profile.

Weighing and Aliquoting

- Perform all weighing and aliquoting of solid **3-Chlorobutanamide** within a chemical fume hood or a ventilated balance enclosure to prevent the generation of dust.
- Use anti-static weighing dishes to minimize the dispersal of fine powders.
- Clean any spills immediately with a damp cloth or absorbent paper, ensuring the cleaning materials are disposed of as hazardous waste.

Solution Preparation

- When dissolving **3-Chlorobutanamide**, add the solid slowly to the solvent to avoid splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature of the vessel.
- Ensure the container is appropriately labeled with the chemical name, concentration, date, and hazard pictograms.

Reaction Quenching and Work-up

- Quench reactions involving **3-Chlorobutanamide** carefully, particularly if reactive byproducts may have formed.
- Perform all liquid-liquid extractions in a fume hood, and be aware of potential pressure build-up in separatory funnels.
- All aqueous and organic waste should be collected in separate, clearly labeled hazardous waste containers.

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References

- 1. Buy 3-Chlorobutanamide | 500790-37-4 [smolecule.com]
- 2. 3-Chlorobutanamide | C₄H₈ClNO | CID 347747 - PubChem [pubchem.ncbi.nlm.nih.gov]
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[https://www.benchchem.com/product/b2723049#3-chlorobutanamide-safety-data-sheet-and-handling-precautions]

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